

Technical Support Center: H-D-Ala-ONp HCl

Solubility & Handling

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Compound of Interest

Compound Name: (R)-4-Nitrophenyl 2-aminopropanoate hydrochloride
Cat. No.: B11863451

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Executive Summary: The Solubility-Stability Paradox

Users frequently report "solubility issues" with H-D-Ala-ONp HCl (CAS: 213179-01-2) in aqueous buffers.^[1] In 90% of cases, the root cause is not thermodynamic insolubility, but rather rapid hydrolytic degradation.^[1]

As an activated ester, this compound is designed to be reactive.^[1] In neutral or alkaline aqueous solutions (pH

7.0), it undergoes spontaneous hydrolysis, releasing p-nitrophenol (yellow) and D-alanine.^[1] What appears to be "insolubility" (cloudiness or color change) is often the accumulation of degradation products or the result of attempting to dissolve the compound directly in a buffer that accelerates its breakdown.^[1]

Part 1: Physicochemical Profile & Solubility Data^{[1][2]}

Before attempting dissolution, review the chemical constraints of the molecule.^[1]

Property	Specification
Compound Name	H-D-Ala-ONp HCl (D-Alanine p-nitrophenyl ester hydrochloride)
MW	~251.71 g/mol
Primary Solvent	Dry DMSO or DMF (Recommended for Stock)
Secondary Solvent	1 mM HCl (Deionized water acidified to pH 3. [1])
Solubility Limit (Est.)	>50 mM in DMSO; ~10–20 mM in acidic water (unstable)
Critical Risk	Hydrolysis (Spontaneous cleavage of ester bond at pH > 6. [1])
Visual Indicator	Appearance of Yellow Color indicates hydrolysis (release of p-nitrophenolate). [1]

Part 2: Troubleshooting Guide (Q&A)

Q1: I tried dissolving the powder directly in PBS (pH 7.4), but the solution turned yellow immediately. Is it impure?

Diagnosis: No, the compound is likely pure. [\[1\]](#) The yellow color indicates that you have inadvertently triggered the reaction you intended to study. [\[1\]](#) Mechanism: At pH 7.4, the hydroxide ions in the buffer attack the activated ester carbonyl. [\[1\]](#) The "yellow" is p-nitrophenolate (the leaving group), which has a high extinction coefficient at 405 nm. [\[1\]](#)

Solution:

- Prepare a concentrated stock solution in anhydrous DMSO or DMF. [\[1\]](#)
- Add the substrate to the buffer only at the moment of the assay.
- Do not store aqueous solutions of this compound. [\[1\]](#)

Q2: The solution is cloudy/precipitating even in water. [\[1\]](#) Why?

Diagnosis: This is likely a "Salting Out" effect or Hydrophobic Aggregation.^[1] Mechanism: While the HCl salt provides an ionic headgroup, the p-nitrophenyl moiety is highly hydrophobic (aromatic).^[1] In pure water at high concentrations (>10 mM), the hydrophobic tails may aggregate.^[1] If dissolved in high-salt buffers (like 10x PBS), the ionic strength can force the hydrophobic ester out of solution before it dissolves.^[1] Solution:

- Step 1: Dissolve in DMSO to 100 mM.
- Step 2: Dilute into the aqueous system slowly (dropwise) with vortexing.
- Limit: Keep the final DMSO concentration <5% (v/v) to avoid enzyme inhibition, but high enough to maintain ester solubility.

Q3: How can I confirm if my stock solution is still good?

Diagnosis: Check for background hydrolysis. Test: Dilute a small aliquot of your DMSO stock into a pH 8.0 buffer.

- Result A (Instant Yellow): The ester is intact and reactive.^[1] (Good)
- Result B (Colorless/Faint Yellow): The ester has already hydrolyzed in the stock tube.^[1] (Bad) Prevention: Store DMSO stocks at -20°C or -80°C over desiccant.^[1] Moisture in DMSO will degrade the ester over time.^[1]

Part 3: Recommended Preparation Protocol

To ensure scientific integrity and reproducibility, follow this "Solvent-First" approach.

Materials

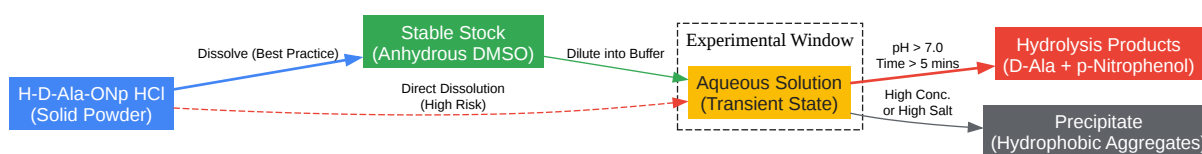
- H-D-Ala-ONp HCl powder^[1]
- Anhydrous DMSO (Dimethyl sulfoxide), ACS Grade or higher^[1]
- 1 mM HCl (optional, for aqueous intermediate)^[1]
- Assay Buffer (e.g., Tris/PBS, pH optimized for enzyme)^[1]

Workflow

- Calculate Mass: Determine the amount needed for a 100 mM Stock.
 - Example: For 1 mL stock, weigh ~25.2 mg.[1]
- Primary Dissolution: Add anhydrous DMSO to the powder. Vortex vigorously until clear.
 - Note: The solution should be colorless or very pale yellow.[1] Deep yellow implies wet DMSO and degradation.[1]
- Aliquot & Store: If not using immediately, flash freeze aliquots at -80°C.
- Working Solution (Just-in-Time):
 - Dilute the DMSO stock 1:100 into the assay buffer (final conc. 1 mM).[1]
 - Mix immediately and start measurement.

Part 4: Mechanistic Visualization

The following diagram illustrates the kinetic fate of H-D-Ala-ONp HCl. Understanding the competition between Solubility (physical dispersion) and Hydrolysis (chemical breakdown) is critical for experimental design.[1]



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Figure 1: Solubility vs. Stability Pathways. The "Safe Path" (Green) involves organic stock preparation.[1] The "Risk Path" (Red/Grey) leads to premature hydrolysis or precipitation.[1]

References

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